

Application Note: Hydroxycitronellal as a Standard in Fragrance Analysis

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Compound of Interest

Compound Name: *Hydroxycitronellal*

CAS No.: *107-75-5*

Cat. No.: *B085589*

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Introduction

Hydroxycitronellal (HC) is a widely used fragrance ingredient valued for its delicate, sweet, floral scent reminiscent of lily-of-the-valley.[1] As a common component in a variety of consumer products, from fine fragrances to cosmetics and household goods, its accurate quantification is crucial for quality control, regulatory compliance, and safety assessment.[1] Notably, **hydroxycitronellal** is recognized as a potential skin sensitizer, leading to regulations on its maximum concentration in finished products.[2][3] This application note provides a detailed protocol for the use of **hydroxycitronellal** as a standard in the quantitative analysis of fragrance formulations using Gas Chromatography-Mass Spectrometry (GC-MS).

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **hydroxycitronellal** is essential for its use as an analytical standard.

Property	Value	Reference
Chemical Name	7-hydroxy-3,7-dimethyloctanal	[1]
CAS Number	107-75-5	[2]
Molecular Formula	C ₁₀ H ₂₀ O ₂	[1]
Molecular Weight	172.26 g/mol	[1]
Appearance	Colorless liquid	
Boiling Point	257 °C	
Purity (typical)	≥95%	[4]
Stability	Relatively stable, but can form a hemiacetal with alcohols. May be stabilized with the addition of hydroxycitronellol.	[4]

Quantitative Analysis via GC-MS

Gas chromatography coupled with mass spectrometry is the preferred method for the separation and quantification of volatile and semi-volatile compounds like **hydroxycitronellal** in complex fragrance mixtures.[5]

Instrumentation and Materials

- Gas Chromatograph: Agilent 7890B GC system or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- GC Column: VF-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.
- Standard: **Hydroxycitronellal** (≥95% purity).
- Internal Standard (IS): 1,4-Dibromobenzene or 4,4'-Dibromobiphenyl.
- Solvent: Methyl tert-butyl ether (MTBE), HPLC grade.

- Other materials: Volumetric flasks, pipettes, autosampler vials, anhydrous sodium sulfate.

Experimental Protocol

1. Standard Solution Preparation:

- Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **hydroxycitronellal** standard and dissolve in 10 mL of MTBE in a volumetric flask.
- Internal Standard Stock Solution (1000 µg/mL): Prepare a stock solution of the chosen internal standard in MTBE.
- Calibration Standards: Prepare a series of calibration standards by diluting the **hydroxycitronellal** stock solution with MTBE to achieve concentrations ranging from 0.1 µg/mL to 10 µg/mL.^[5] Spike each calibration standard with the internal standard to a final concentration of 1 µg/mL.^[5]

2. Sample Preparation (Liquid-Liquid Extraction):

This protocol is adapted for cosmetic matrices such as creams and lotions.^[5]

- Accurately weigh approximately 0.5 g of the cosmetic sample into a 50 mL centrifuge tube.
- Add 5 mL of deionized water and 5 mL of MTBE.
- Mix vigorously for 30 minutes using a sample mixer.
- Add approximately 5 g of anhydrous sodium sulfate to remove water and centrifuge at 3000 x g for 30 minutes.
- Collect the supernatant (MTBE layer) and filter it through a 0.45 µm syringe filter into an autosampler vial.
- Spike the filtered extract with the internal standard to a final concentration of 1 µg/mL.

3. GC-MS Analysis:

- Injection Volume: 2.0 µL in pulsed splitless mode.^[5]

- Carrier Gas: Helium at a constant flow of 1.0 mL/min.[5]
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp 1: 3°C/min to 125°C.
 - Ramp 2: 7°C/min to 230°C.
 - Ramp 3: 20°C/min to 300°C, hold for 5 minutes.[5]
- Mass Spectrometer Mode: Selective Ion Monitoring (SIM).[5]

4. Data Analysis:

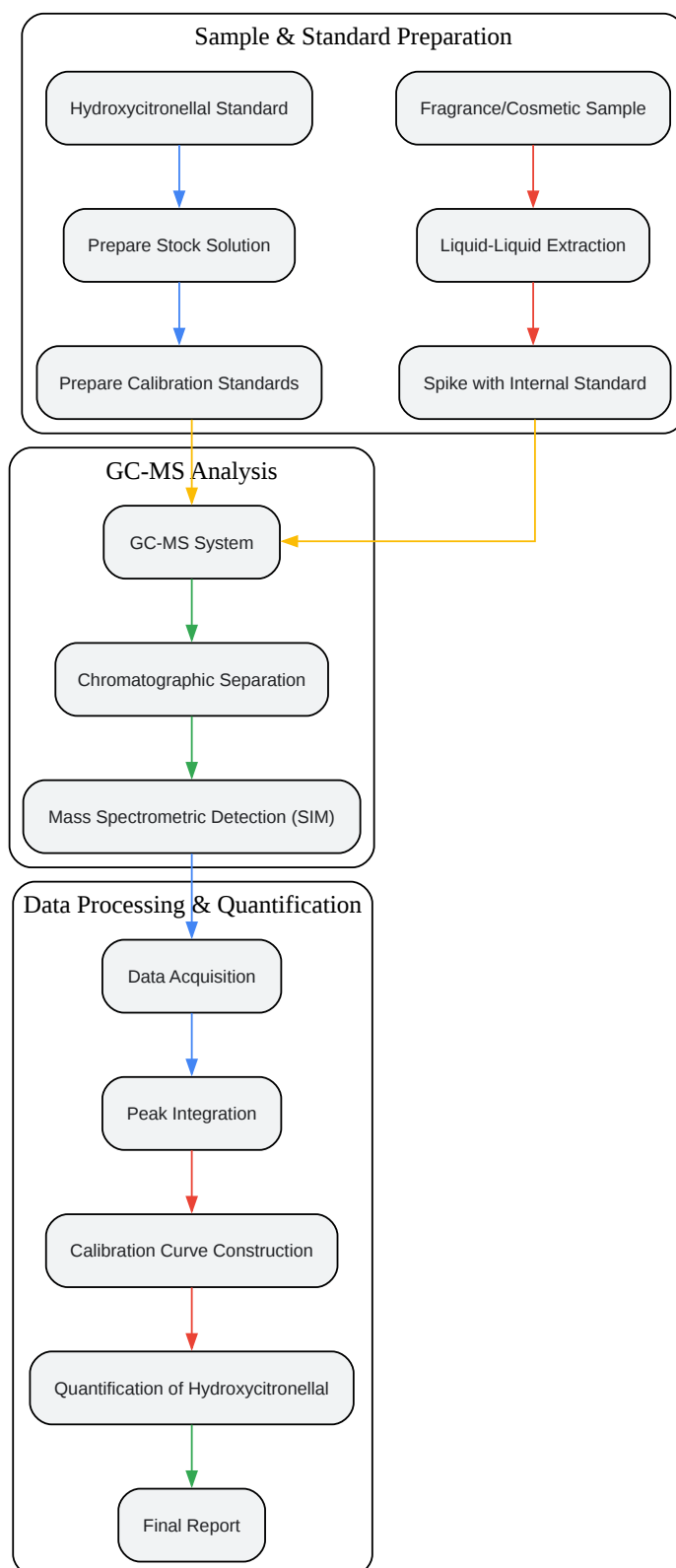
- Identify the **hydroxycitronellal** peak in the chromatogram based on its retention time and characteristic ions.
- Construct a calibration curve by plotting the ratio of the peak area of **hydroxycitronellal** to the peak area of the internal standard against the concentration of the calibration standards.
- Quantify the amount of **hydroxycitronellal** in the sample extract using the calibration curve.

Analytical Parameters

The following table summarizes key analytical parameters for the quantification of **hydroxycitronellal**.

Parameter	Value	Reference
Kovats Retention Index (Standard non-polar column)	1240.6 - 1269	[1]
Quantification Ions (m/z)	59, 43, 71	[1]
Qualifier Ions (m/z)	41, 55	[1]
Linearity (r ²)	> 0.995	[5]
Limit of Quantification (LOQ)	2 - 20 µg/g	[5]
Recovery	84.4 - 119%	[5]

Workflow and Pathway Diagrams



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Caption: Workflow for the quantitative analysis of **hydroxycitronellal**.

Conclusion

This application note provides a robust and validated GC-MS method for the quantitative analysis of **hydroxycitronellal** in fragrance and cosmetic products using an external standard calibration with an internal standard. The detailed protocol for sample preparation, instrumental analysis, and data processing ensures accurate and reproducible results, which are critical for quality control and regulatory compliance in the fragrance industry.

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